

Physical and chemical properties of Demethylcarolignan E

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Compound of Interest

Compound Name: Demethylcarolignan E

Cat. No.: B1153482

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Demethylcarolignan E: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Demethylcarolignan E is a complex lignan natural product. This technical guide aims to provide a comprehensive overview of its physical and chemical properties. However, a thorough search of publicly available scientific literature and databases reveals a significant lack of detailed experimental data on this specific compound. While basic identifiers are available, crucial information regarding its biological activities, specific physical constants, and spectral data remains largely unpublished or inaccessible. This document summarizes the available information and highlights the current knowledge gaps, underscoring the need for further research to elucidate the full potential of **Demethylcarolignan E**.

Introduction

Lignans are a large class of polyphenolic compounds found in plants, known for their diverse biological activities, including antioxidant, anti-inflammatory, and anticancer effects.

Demethylcarolignan E, as a member of this family, represents a molecule of interest for potential pharmaceutical and nutraceutical applications. Its complex structure suggests the possibility of unique biological interactions. This guide serves to consolidate the known

information about **Demethylcarolignan E** and to provide a foundation for future research endeavors.

Chemical and Physical Properties

The fundamental chemical and physical properties of a compound are essential for its study and application. For **Demethylcarolignan E**, the available data is limited to basic molecular identifiers.

Table 1: Physical and Chemical Properties of **Demethylcarolignan E**

Property	Value	Source
CAS Number	873694-46-3	[1]
Molecular Formula	C ₃₉ H ₄₀ O ₁₃	[1]
Molecular Weight	716.73 g/mol	[1]
SMILES String	<chem>COc1cc(C=CC(=O)OCCCC2cc c(O--INVALID-LINK---- INVALID-LINK-- c3ccc(O)c(OC)c3)c(O)c2)ccc1 O</chem>	[1]
Solubility	Soluble in DMSO	[1]
Storage Temperature	-20°C	[1]
Melting Point	Data not available	
Appearance	Data not available	

Note: The SMILES (Simplified Molecular Input Line Entry System) string provides a linear representation of the molecule's two-dimensional structure.

Spectral Data

Spectroscopic data is critical for the structural elucidation and confirmation of a chemical compound. Unfortunately, specific spectral data for **Demethylcarolignan E**, including Nuclear

Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), are not readily available in the public domain.

- ^1H and ^{13}C NMR: Detailed proton and carbon NMR spectra, which would provide information about the chemical environment of each atom, have not been found.
- Infrared (IR) Spectroscopy: IR spectral data, which would identify the functional groups present in the molecule, is currently unavailable.
- Mass Spectrometry (MS): While the molecular weight is known, the mass spectrum, which would provide information about the fragmentation pattern and confirm the molecular weight, has not been publicly documented.

Biological Activity and Signaling Pathways

A comprehensive search for the biological activities of **Demethylcarolignan E** did not yield any specific studies. While the broader class of lignans is known to possess various pharmacological properties, no in vitro or in vivo studies detailing the effects of **Demethylcarolignan E** on any biological system have been identified. Consequently, there is no information on its mechanism of action, potential therapeutic targets, or any associated signaling pathways.

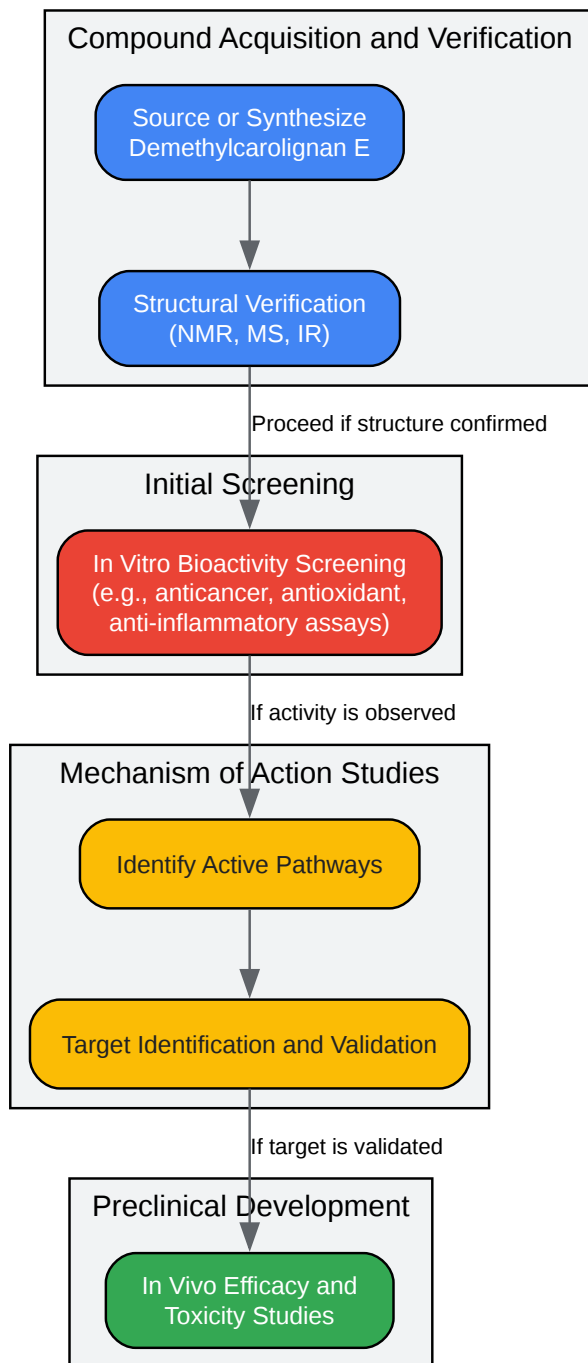
Experimental Protocols

Given the absence of published research on the biological activities of **Demethylcarolignan E**, no specific experimental protocols can be provided. The development of such protocols would be contingent on the discovery of its biological effects.

Logical Workflow for Future Research

The lack of data on **Demethylcarolignan E** presents a clear opportunity for novel research. The following workflow outlines a logical progression for investigating this compound.

Logical Workflow for Demethylcarolignan E Research



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Caption: A proposed workflow for the systematic investigation of **Demethylcarolignan E**.

Conclusion and Future Outlook

Demethylcarolignan E remains a largely uncharacterized natural product. While its basic chemical identity is established, the absence of data on its physical properties, spectral characteristics, and biological activities represents a significant knowledge gap. The scientific community is encouraged to undertake foundational research to explore the potential of this molecule. Future studies should focus on its isolation or synthesis, followed by comprehensive spectroscopic analysis and broad-spectrum biological screening. Such efforts are crucial to unlock the potential therapeutic applications of **Demethylcarolignan E** and to expand our understanding of the diverse chemical and biological world of lignans.

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References

- 1. biorbyt.com [biorbyt.com]
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